

Eupalin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Eupalin*
CAS No.: 29617-75-2
Cat. No.: B12785242

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Eupalin, a naturally occurring flavonol, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the chemical characteristics of **Eupalin**, including its structure and physicochemical properties. It details established experimental protocols for its isolation and biological evaluation, and explores the key signaling pathways it is known to modulate. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Characteristics

Eupalin is classified as a flavonol, a class of flavonoids known for their antioxidant properties. Chemically, it is the 3-O-rhamnoside of eupalitin.[1]

Chemical Structure and Identifiers

- IUPAC Name: 5-Hydroxy-2-(4-hydroxyphenyl)-6,7-dimethoxy-3-(3,4,5-trihydroxy-6-methyloxan-2-yl)oxychromen-4-one[1]

- CAS Number: 29617-75-2[1][2]
- Molecular Formula: C₂₃H₂₄O₁₁[1][2][3][4]
- Synonyms: **Eupalin**, T9YV6RMN56, NSC-134057[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Eupalin** is presented in the table below.

Property	Value	Source
Molecular Weight	476.43 g/mol	[1][3]
Exact Mass	476.13186158 Da	[2][5]
XlogP	1.5	[4][5]
Topological Polar Surface Area (TPSA)	164 Å ²	[5]
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	11	PubChem
Rotatable Bond Count	5	PubChem

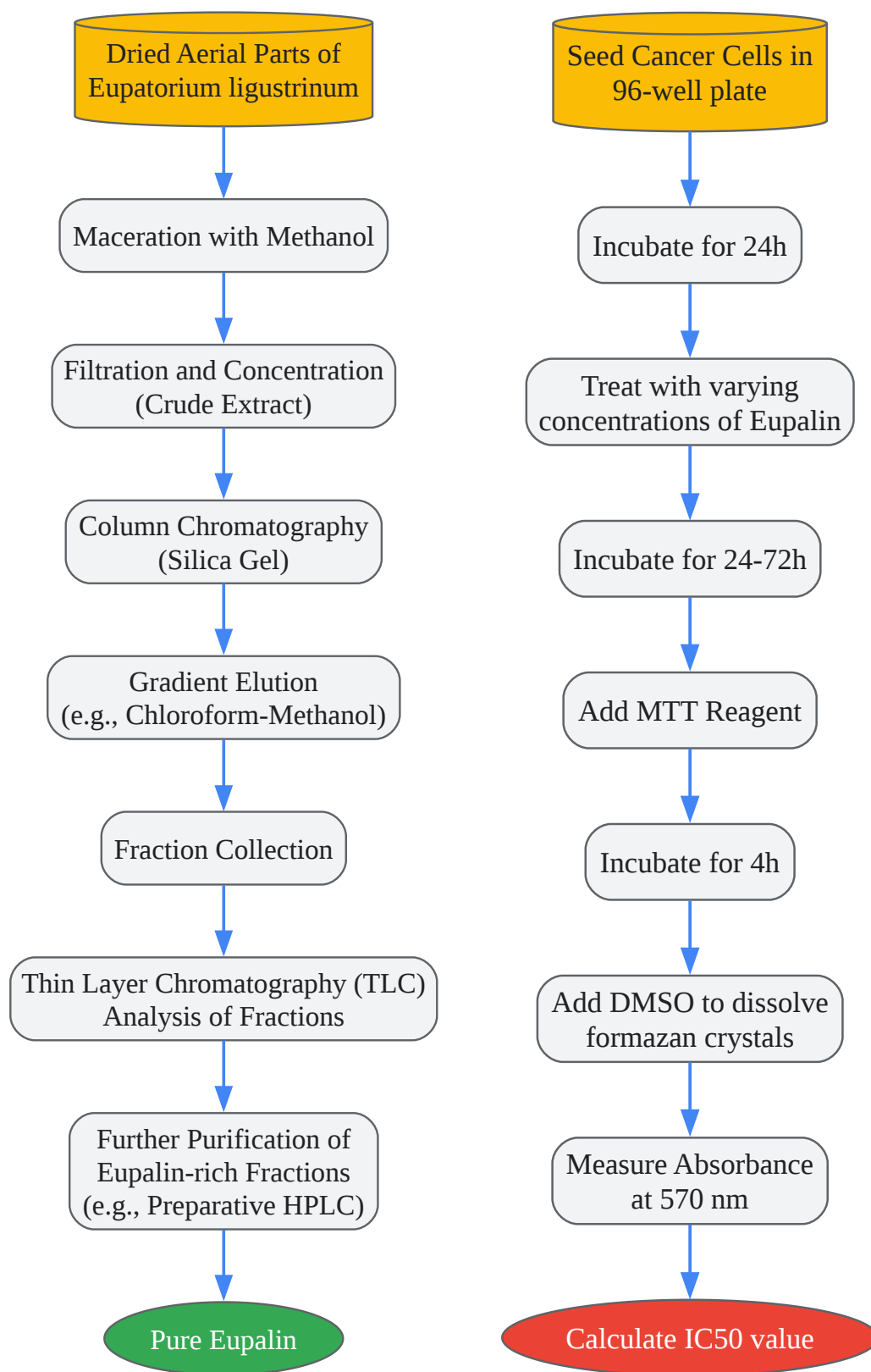
Experimental Protocols

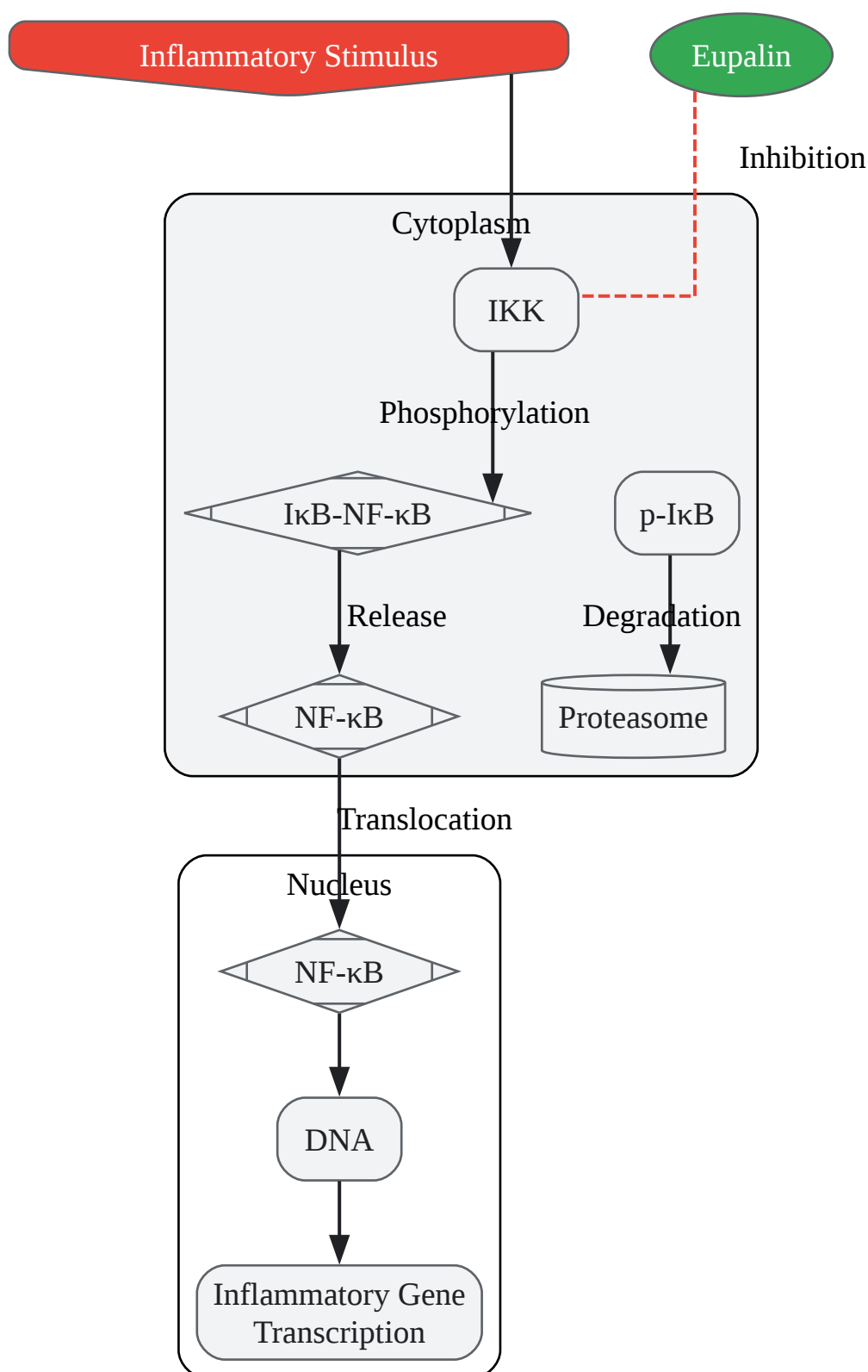
This section details the methodologies for the isolation of **Eupalin** from its natural source and standard in vitro assays to evaluate its biological activities.

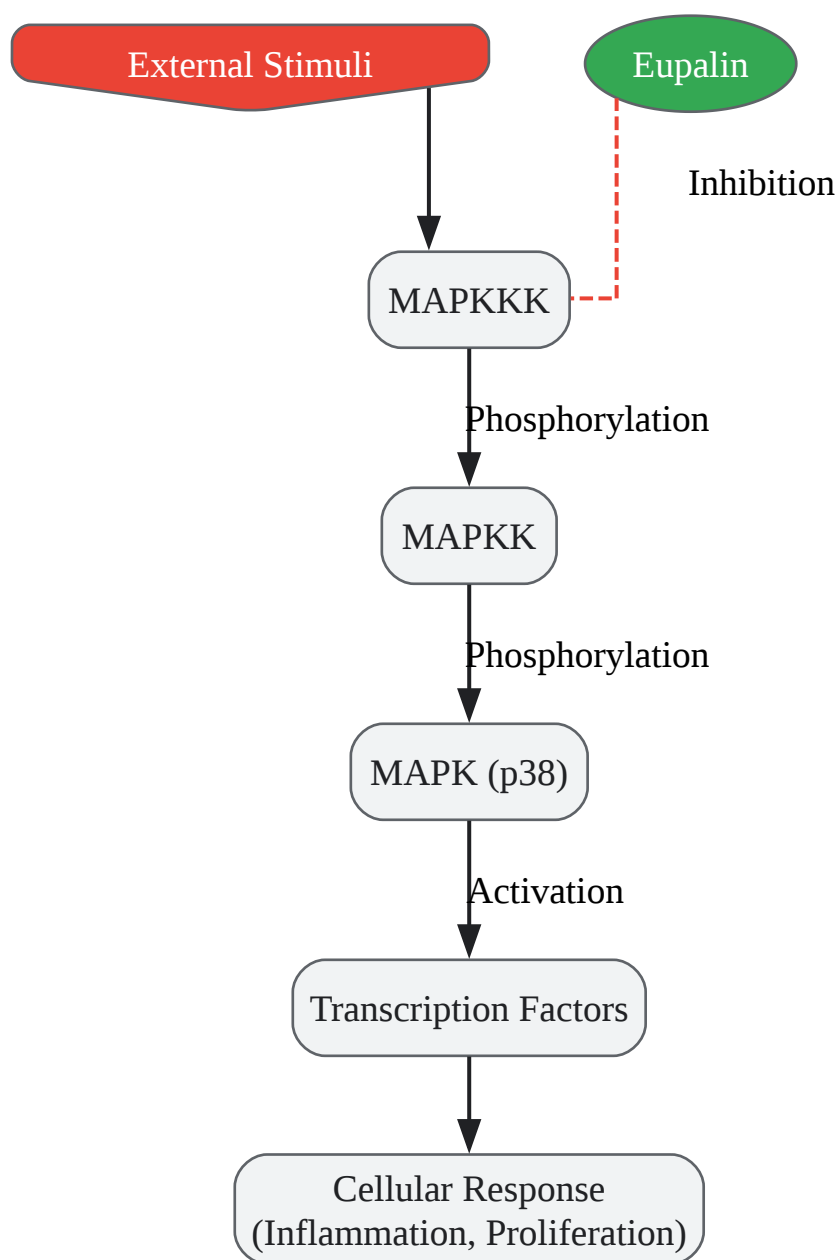
Isolation of Eupalin from Eupatorium ligustrinum

Eupalin can be isolated from the aerial parts of Eupatorium ligustrinum. A general chromatographic approach is outlined below.

Workflow for **Eupalin** Isolation







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References

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